

Troubleshooting Ceftazidime (hydrate) solubility issues in aqueous solutions

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Technical Support Center: Ceftazidime (Hydrate)

This guide provides researchers, scientists, and drug development professionals with comprehensive troubleshooting for solubility issues encountered with **Ceftazidime (hydrate)** in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is the best solvent for dissolving Ceftazidime (hydrate) for laboratory use?

For most biological experiments, aqueous buffers are recommended. The solubility in PBS (pH 7.2) is approximately 5 mg/mL.[1][2] While **Ceftazidime (hydrate)** is sparingly soluble in organic solvents like DMSO and ethanol, aqueous preparations are preferred to avoid solvent effects in sensitive assays.[2][3] For some applications, solutions in 0.1 M NaOH at 50 mg/mL have been reported, though this has not been validated for all product grades.

Q2: Why is my **Ceftazidime (hydrate)** powder not dissolving easily in water?

Several factors can affect the dissolution of **Ceftazidime (hydrate)**:

 pH: Ceftazidime is an amphoteric compound, meaning its solubility is highly dependent on the pH of the solution.[4] Extreme pH values can either enhance or hinder solubility.
 Exposure to a pH of ≤4 can lead to immediate precipitation.[5]

Troubleshooting & Optimization





- Temperature: While temperature can affect solubility, it's crucial to balance this with the compound's stability. Higher temperatures can accelerate degradation.[5]
- Formulation: Commercial preparations of Ceftazidime for injection often contain sodium carbonate. This reacts upon adding a diluent to release carbon dioxide, which aids in dissolution and creates a solution with a pH between 5.0 and 7.5.[6][7][8] If you are using a pure form of Ceftazidime (hydrate) without sodium carbonate, dissolution may be slower and require careful pH adjustment.

Q3: My Ceftazidime solution has a light yellow or amber color. Is it degraded?

Solutions of Ceftazidime naturally range from light yellow to amber depending on the concentration, the diluent used, and the storage conditions.[9] This coloration does not necessarily indicate degradation. However, a significant color change or the appearance of precipitates after preparation could be a sign of instability.

Q4: How should I store my prepared Ceftazidime solution?

Aqueous solutions of Ceftazidime are not recommended for long-term storage at room temperature or refrigerated. For instance, it's advised not to store aqueous solutions for more than one day.[1][2] Stability studies show that Ceftazidime in sterile water is stable for up to 8 hours at room temperature (21-23°C) and for up to 96 hours at 4°C.[10][11] For longer-term storage, solutions at 20 mg/mL in 0.9% sodium chloride have been shown to be stable for 3 months when frozen at -20°C.[12]

Q5: I observed precipitation when I added my Ceftazidime stock solution to my cell culture media. What is the cause?

Precipitation upon addition to media can be due to several reasons:

- pH Incompatibility: The pH of your stock solution might be significantly different from the pH of your culture media, causing the Ceftazidime to precipitate upon mixing.
- Incompatibility with Media Components: Ceftazidime can be incompatible with certain substances. It is known to be physically incompatible with vancomycin, nicardipine, midazolam, and propofol.[5] It is also recommended not to mix it with aminoglycoside antibiotics in the same solution.[13]



 Over-saturation: The final concentration of Ceftazidime in the media may have exceeded its solubility limit under those specific conditions.

Troubleshooting Guide Issue 1: Powder Does Not Dissolve or Dissolves Poorly

- Initial Check: Verify the recommended solvent for your specific product lot from the supplier's documentation.
- pH Adjustment: Ceftazidime's solubility is pH-sensitive.[4] If dissolving in water or a non-buffered solution, try adjusting the pH. Since exposure to pH below 4 can cause precipitation, it is generally safer to adjust towards a slightly alkaline pH if your experimental conditions allow.[5]
- Gentle Warming: Warm the solution gently to 37°C to aid dissolution.[14] Avoid overheating,
 as temperatures above 25°C can lead to degradation over 24 hours.[5]
- Sonication: Use an ultrasonic bath to provide mechanical agitation, which can help break up clumps of powder and enhance dissolution.[14]

Issue 2: Prepared Solution is Hazy or Contains Precipitate

- Check for Contamination: Ensure that all glassware and solvents were sterile and free of particulates before use.
- Filtration: If the solution is hazy after dissolution, it may be due to insoluble impurities. Use a
 0.22 μm syringe filter to clarify the solution.
- Re-evaluate pH: The final pH of the solution might be in a range where Ceftazidime has lower solubility. Measure the pH and adjust if necessary.

Issue 3: Solution Precipitates Over Time

 Storage Conditions: This is often a sign of improper storage. Aqueous solutions are not stable for long periods at room temperature.[1][2] For storage longer than a few hours,



refrigeration (2-8°C) or freezing (-20°C) is necessary, depending on the desired duration.[10] [11][12]

• Concentration Too High: The solution may be supersaturated. Try preparing a more dilute solution.

Data on Ceftazidime (Hydrate) Solubility and Stability

Table 1: Solubility of Ceftazidime (Hydrate) in Various Solvents

Solvent	рН	Concentration	Notes
Water	Neutral	Slightly soluble (360 mg/L reported for one form)[3]	Highly dependent on pH and formulation.
PBS	7.2	~5 mg/mL[1][2]	Recommended for many biological applications.
0.1 M NaOH	~13	50 mg/mL	High pH may not be suitable for all experiments.
DMSO	N/A	≥21.25 mg/mL[14]	Sparingly soluble according to other sources.[2]
Ethanol	N/A	0.2 mg/mL[3]	Low solubility.

Table 2: Stability of Ceftazidime (Hydrate) Aqueous Solutions



Concentration	Solvent	Storage Temperature	Duration of Stability (>90% Potency)
100 & 200 mg/mL	Sterile Water	Room Temp (21-23°C)	8 hours[10][11]
100 & 200 mg/mL	Sterile Water	4°C	96 hours[10][11]
20 mg/mL	0.9% NaCl	-20°C	3 months[12]
4% to 12% (w/v)	Aqueous Solution	25°C	24 hours (<10% degradation)[5]

Experimental Protocols

Protocol 1: Preparation of a 5 mg/mL Ceftazidime Stock Solution in PBS

Materials:

- · Ceftazidime (hydrate) powder
- Phosphate-Buffered Saline (PBS), pH 7.2, sterile
- Sterile conical tubes
- Sterile 0.22 μm syringe filter

Methodology:

- Weigh the desired amount of Ceftazidime (hydrate) powder in a sterile conical tube. For 10 mL of a 5 mg/mL solution, weigh 50 mg.
- Add the sterile PBS (pH 7.2) to the tube.
- Vortex or shake the tube to dissolve the powder. A clear solution should form.[9]
- If any particulates remain, sterile-filter the solution using a 0.22 μm syringe filter into a new sterile tube.



 Use the solution immediately. It is not recommended to store this aqueous solution for more than one day.[1][2]

Protocol 2: General Method for Determining Ceftazidime Solubility in a Custom Buffer

Materials:

- Ceftazidime (hydrate) powder
- Your custom experimental buffer, sterile
- A series of sterile microcentrifuge tubes
- Vortex mixer
- Spectrophotometer or HPLC

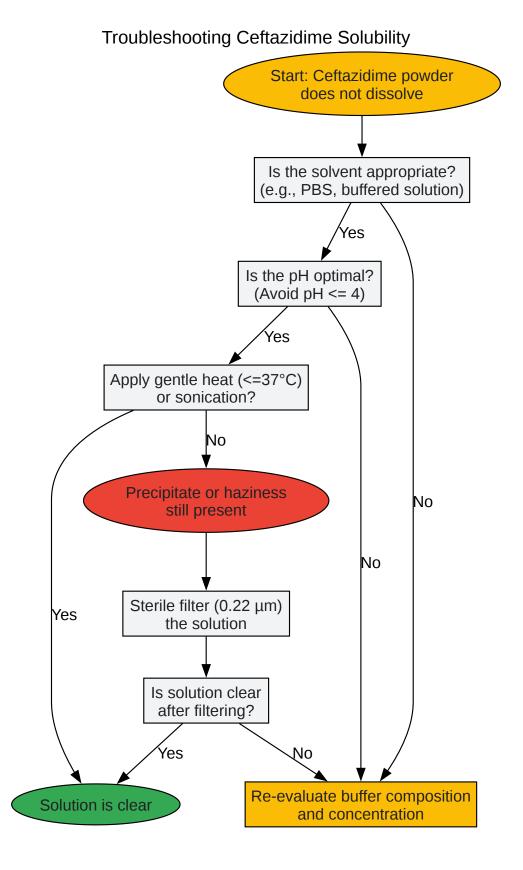
Methodology:

- Add a pre-weighed, excess amount of Ceftazidime powder to a known volume of your buffer in a sterile tube (e.g., 20 mg in 1 mL).
- Vortex the tube vigorously for 2-3 minutes to create a saturated suspension.
- Incubate the suspension at your desired experimental temperature (e.g., room temperature or 37°C) for at least 1-2 hours to allow it to reach equilibrium.
- Centrifuge the suspension at high speed (e.g., >10,000 x g) for 10 minutes to pellet the undissolved powder.
- Carefully collect the supernatant without disturbing the pellet.
- Filter the supernatant through a 0.22 µm filter to remove any remaining micro-particulates.
- Measure the concentration of Ceftazidime in the filtered supernatant using a validated method such as UV-Vis spectrophotometry or HPLC. This concentration represents the solubility limit under your specific conditions.



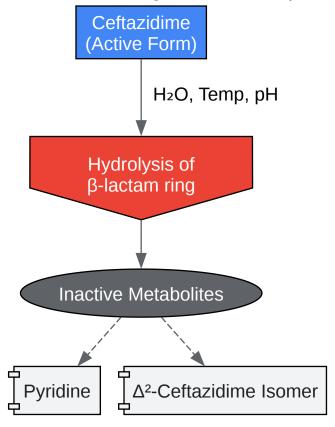
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